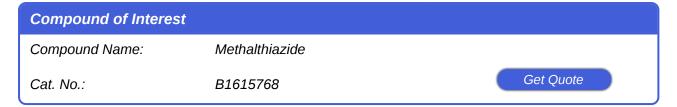


An In-depth Technical Guide to Methyclothiazide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyclothiazide, a thiazide diuretic, is a cornerstone in the management of hypertension and edema. This technical guide provides a comprehensive overview of its core pharmacological and chemical properties, with a focus on data relevant to researchers and professionals in drug development. This document summarizes key quantitative data, details experimental methodologies, and visualizes associated molecular pathways.

Chemical Identification

It is important to note that the term "**Methalthiazide**" is often a misspelling or a less common synonym for Methyclothiazide. All data herein pertains to Methyclothiazide.

Identifier	Value	
CAS Number	135-07-9[1][2][3][4][5]	
IUPAC Name	6-chloro-3-(chloromethyl)-2-methyl-3,4-dihydro- 2H-1,2,4-benzothiadiazine-7-sulfonamide 1,1- dioxide	
Molecular Formula	C ₉ H ₁₁ Cl ₂ N ₃ O ₄ S ₂	
Molecular Weight	360.24 g/mol	
Synonyms	Aquatensen, Duretic, Enduron, Enduronum	



Pharmacological Data

Mechanism of Action

Methyclothiazide exerts its diuretic and antihypertensive effects primarily by inhibiting the sodium-chloride symporter in the distal convoluted tubule of the nephron. This inhibition leads to a cascade of effects:

- Increased Natriuresis and Diuresis: By blocking sodium reabsorption, Methyclothiazide promotes the excretion of sodium and water, which in turn reduces extracellular volume and plasma volume.
- Antihypertensive Effect: The reduction in blood volume contributes to a decrease in blood pressure.

Pharmacokinetic Properties

Parameter	Value	Condition
рКа	9.4	at 25°C
Water Solubility	50 mg/L	Room Temperature

Experimental Protocols

A key area of research for thiazide diuretics like Methyclothiazide is their effect on vascular smooth muscle and the endothelium.

Vascular Reactivity Studies

Objective: To investigate the effect of Methyclothiazide on the contractile response of aortic rings to norepinephrine in spontaneously hypertensive rats (SHR).

Methodology:

 Tissue Preparation: Aortic rings are obtained from 12-week-old spontaneously hypertensive rats.



- Experimental Setup: The aortic rings are mounted in organ baths containing a physiological salt solution.
- Drug Application: Norepinephrine is added to the organ baths to induce a contractile response.
- Intervention: Methyclothiazide is administered to observe its effect on the norepinephrineinduced contraction.
- Data Analysis: The contractile force is measured and compared between treated and untreated tissues.

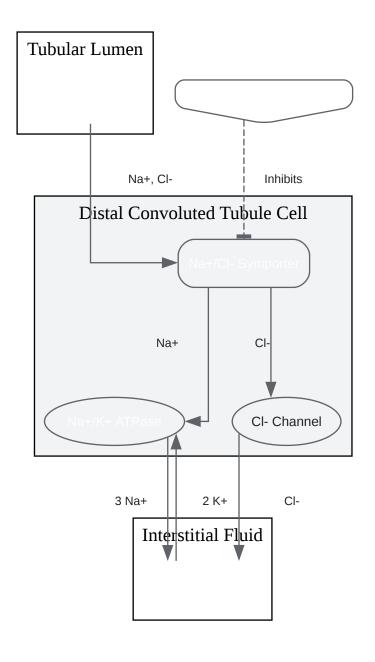
Findings: Research suggests that the effects of Methyclothiazide on the vascular response to norepinephrine are mediated by an endothelium-dependent mechanism that involves the release of endothelium-dependent relaxing factor (EDRF), now known to be nitric oxide (NO).

Signaling and Workflow Diagrams

Mechanism of Diuretic Action

The following diagram illustrates the primary mechanism of action of Methyclothiazide at the distal convoluted tubule of the nephron.





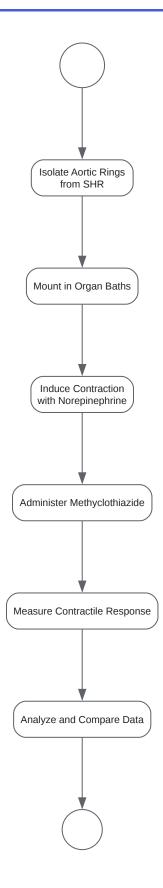
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Caption: Mechanism of Methyclothiazide action in the distal convoluted tubule.

Experimental Workflow for Vascular Reactivity

This diagram outlines the logical flow of a typical experiment investigating the vascular effects of Methyclothiazide.





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Caption: Workflow for assessing the vascular effects of Methyclothiazide.



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